

Technical Support Center: **tert-Butyl Peroxybenzoate** Safety and Handling

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Compound of Interest

Compound Name: **tert-Butyl peroxybenzoate**

Cat. No.: **B1203932**

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and hazard mitigation of **tert-Butyl peroxybenzoate** (TBPP).

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **tert-Butyl peroxybenzoate**?

- Thermal Instability: TBPP is an organic peroxide that is thermally unstable and can undergo a self-accelerating decomposition, which can be initiated by heat, shock, or friction.[1][2][3] This decomposition is exothermic and can lead to a rapid increase in temperature and pressure, potentially causing explosions and fires, especially in sealed containers.[4]
- Flammability: TBPP is a flammable liquid and its decomposition products are also flammable.[1][5] It can be ignited by heat, sparks, or open flames.[6][7][8]
- Strong Oxidizer: It is a strong oxidizing agent and can react violently with incompatible materials, such as reducing agents, acids, bases, and certain metals.[1][2][5]
- Health Hazards: TBPP can cause irritation to the skin, eyes, and respiratory system.[5][9] Harmful if inhaled, it may also cause an allergic skin reaction.[2][8]

2. What are the proper storage conditions for **tert-Butyl peroxybenzoate**?

Proper storage is critical to prevent decomposition. Key storage guidelines include:

- Temperature Control: Store in a cool, dry, well-ventilated area.[10] The ideal storage temperature is below 25°C.[10] To prevent self-accelerating decomposition, the storage temperature must not exceed 55°C.[5] It should be stored between a minimum of 10°C (to prevent solidification) and a maximum of 50°C.[3][11]
- Avoid Ignition Sources: Store away from all sources of heat, sparks, open flames, and direct sunlight.[1][7][10]
- Incompatible Materials: Keep away from incompatible substances such as strong oxidizing and reducing agents, acids, bases, amines, transition metal salts, and combustible materials. [2][5][12]
- Containers: Store in original, tightly closed containers.[1] Gradual decomposition can lead to pressure buildup in sealed containers.[13]

3. What personal protective equipment (PPE) is required when handling **tert-Butyl peroxybenzoate**?

To minimize exposure, the following PPE should be worn:

- Eye and Face Protection: Safety glasses with side shields or goggles are essential.[2][10] A face shield may also be necessary.[14]
- Skin Protection: Wear protective gloves and clothing.[1][10] A complete suit protecting against chemicals may be required depending on the scale of work.[14]
- Respiratory Protection: Use in a well-ventilated area.[10] If ventilation is inadequate or vapors/aerosols are generated, a respirator is required.[1][8]

4. What should I do in case of a **tert-Butyl peroxybenzoate** spill?

In the event of a spill, follow these procedures:

- Evacuate and Isolate: Immediately evacuate non-essential personnel from the spill area.[1] [6] Isolate the spill area for at least 50 meters (150 feet) for liquids.[6]

- Eliminate Ignition Sources: Remove all sources of ignition such as open flames, sparks, and hot surfaces.[\[1\]](#)[\[6\]](#)
- Containment and Cleanup:
 - For small spills, cover with an inert, damp, non-combustible material like dry lime, sand, or soda ash.[\[1\]](#)[\[6\]](#) Use non-sparking tools to collect the material into a loosely covered plastic container for disposal.[\[6\]](#)
 - For large spills, wet the material with water and dike for later disposal.[\[15\]](#) Prevent the spill from entering drains or waterways.[\[7\]](#)[\[16\]](#)
- Ventilation: Ventilate the area after cleanup is complete.[\[1\]](#)

5. What is the correct procedure for disposing of **tert-Butyl peroxybenzoate**?

TBPB is considered a hazardous substance and must be disposed of according to local, state, and federal regulations.[\[1\]](#)[\[10\]](#) Do not dispose of it in regular waste streams or water systems. [\[10\]](#) It can be eliminated by incineration after dilution in a suitable flammable solvent, ensuring the active oxygen amount is below 1%.[\[2\]](#) Contact a certified hazardous waste disposal service.[\[1\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **tert-Butyl peroxybenzoate**.

Table 1: Thermal Stability Data

Parameter	Value	Reference
Self-Accelerating Decomposition Temperature (SADT)	~60°C	[3] [11]
Half-life at 104°C	10 hours	[3] [11]
Half-life at 124°C	1 hour	[3] [11]
Half-life at 165°C	1 minute	[3] [11]

Table 2: Safety and Hazard Ratings

Rating System	Flammability	Reactivity/Instability	Health
NFPA 704	3	4	Not specified

Note: NFPA ratings are on a scale of 0 (minimal hazard) to 4 (severe hazard).[\[1\]](#)

Experimental Protocols

Protocol 1: General Handling and Dispensing of **tert-Butyl Peroxybenzoate** in a Laboratory Setting

- Preparation and PPE:
 - Ensure the work area is in a well-ventilated chemical fume hood.[\[1\]](#)
 - Verify that a safety shower and eyewash station are readily accessible.[\[1\]](#)
 - Don the appropriate PPE: safety goggles, a face shield, chemical-resistant gloves (consult manufacturer's recommendations), and a flame-retardant lab coat.[\[1\]](#)[\[10\]](#)
- Dispensing:
 - Use non-sparking tools for opening and closing containers.[\[2\]](#)
 - When transferring the liquid, use an automatic pumping system where possible to minimize open handling.[\[1\]](#)
 - If pouring manually, do so slowly and carefully to avoid splashing.
 - Never return unused material to the original container to prevent contamination.[\[2\]](#)
- Post-Handling:
 - Tightly seal the container after use.

- Decontaminate any surfaces that may have come into contact with TBPB.
- Wash hands thoroughly with soap and water after handling.[1]
- Properly dispose of any contaminated materials as hazardous waste.[1]

Protocol 2: Emergency Response for Skin or Eye Contact

- Eye Contact:

- Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1]
 - Seek immediate medical attention.[9]

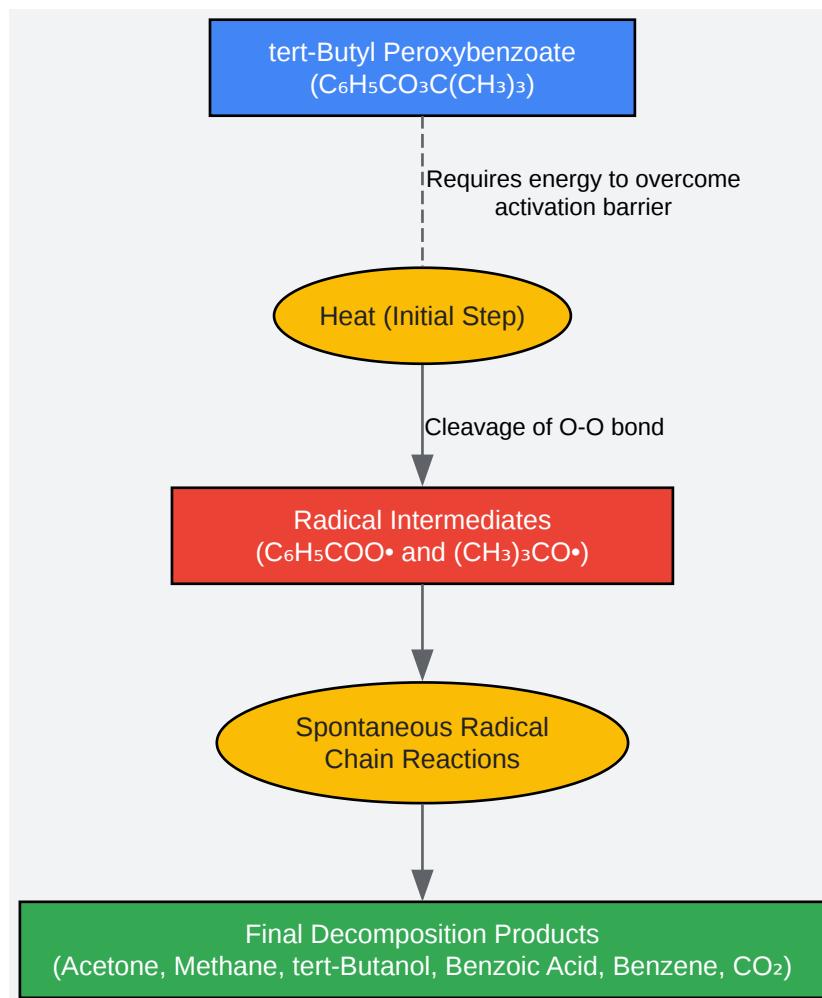
- Skin Contact:

- Immediately remove contaminated clothing.[1]
 - Wash the affected skin area with plenty of soap and water.[1]
 - Seek medical attention if irritation develops or persists.[5]

- Inhalation:

- Move the individual to fresh air.[9]
 - If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.
 - Seek immediate medical attention.[8]

Visualizations



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Caption: Thermal decomposition pathway of **tert-Butyl peroxybenzoate**.

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References

- 1. nj.gov [nj.gov]
- 2. arkema.com [arkema.com]
- 3. TERT-BUTYL PEROXYBENZOATE (TBPP) - Ataman Kimya [atamanchemicals.com]
- 4. Page loading... [wap.guidechem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. TERT-BUTYL PEROXYBENZOATE, [TECHNICALLY PURE] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. Understanding Tert-Butyl Peroxybenzoate: Uses, Safety, And Decomposition - BLiT [blitchem.com]
- 10. Tert-Butyl Peroxybenzoate TBPP CAS 614-45-9: Uses, Safety, And Applications [blitchem.com]
- 11. tert-Butyl peroxybenzoate - Wikipedia [en.wikipedia.org]
- 12. fishersci.com [fishersci.com]
- 13. sdfine.com [sdfine.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
- 15. TERT-BUTYL PEROXYBENZOATE, [<= 75% IN SOLUTION] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 16. tert-Butyl peroxybenzoate | C11H14O3 | CID 11966 - PubChem [pubchem.ncbi.nlm.nih.gov]
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